

An In-depth Technical Guide to Metazachlor ESA Sodium Salt

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Compound of Interest

Compound Name: *Metazachlor Ethane Sulfonic Acid Sodium Salt*
Cat. No.: *B13450013*

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Executive Summary

This technical guide provides a comprehensive overview of Metazachlor ethanesulfonic acid (ESA) sodium salt, a primary and environmentally significant metabolite of the chloroacetamide herbicide, metazachlor. This document is intended for researchers, environmental scientists, and analytical chemists who require detailed information on the chemical identity, physicochemical properties, environmental behavior, ecotoxicological profile, and analytical determination of this compound. As a persistent and mobile molecule, Metazachlor ESA is increasingly a focal point in environmental monitoring and water quality assessment. This guide synthesizes current scientific knowledge to provide a robust resource for understanding and investigating this important herbicide metabolite.

Chemical Identity and Physicochemical Properties

Metazachlor ESA sodium salt is the sulfonated transformation product of metazachlor. The substitution of the chlorine atom with a sulfonic acid group, and its subsequent existence as a sodium salt, dramatically increases its polarity and water solubility compared to the parent compound.

Chemical Identifiers

A clear understanding of the various identifiers for this compound is crucial for accurate literature searching and regulatory compliance.

Identifier	Value	Source
IUPAC Name	sodium 2-((2,6-dimethylphenyl)(1H-pyrazol-1-ylmethyl)amino)-2-oxoethanesulfonate	Generated from structure
CAS Number	1231710-68-1	[1] [2] [3]
Synonyms	Metazachlor ethanesulfonic acid sodium salt, Metazachlor Metabolite BH479-8 sodium salt	[3] [4]
Related CAS	172960-62-2 (for the acid form or unlabelled sodium salt)	[4] [5]
Molecular Formula	C ₁₄ H ₁₆ N ₃ NaO ₄ S	[1] [3]
Molecular Weight	345.35 g/mol	[3]

Physicochemical Properties

The physicochemical properties of Metazachlor ESA sodium salt govern its environmental transport and fate. Notably, there is a lack of experimentally determined data for several key properties of the solid material in publicly available literature, which presents a challenge for comprehensive risk assessment.

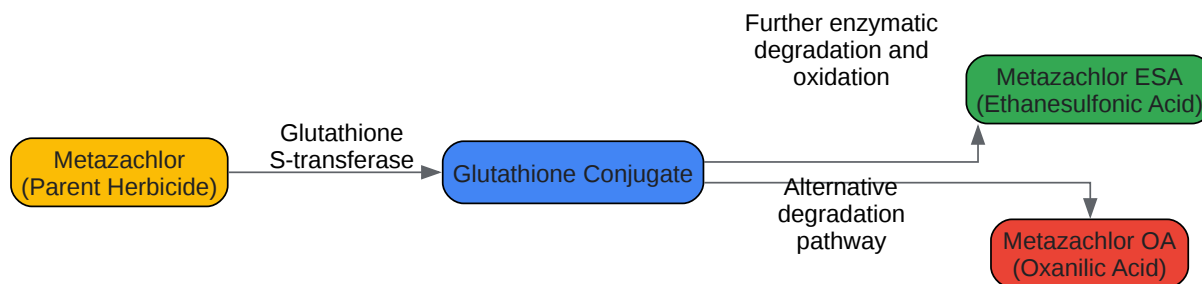
Property	Value	Remarks and Source
Appearance	Solid	[1]
Water Solubility	Expected to be high; a solution in acetonitrile is described as "completely soluble" in water.	The high polarity of the sulfonate group suggests high aqueous solubility.[2]
Melting Point	No data available	[1]
Boiling Point	No data available	[1]
Vapor Pressure	No data available	[1]
logKow (Octanol-Water Partition Coefficient)	No data available for the sodium salt. The parent acid has a calculated XLogP3 of 0.8.	The low logKow of the acid form indicates low potential for bioaccumulation.[5]

Formation and Environmental Significance

Metazachlor ESA is not applied to the environment directly but is formed from the degradation of the parent herbicide, metazachlor. Understanding this transformation is key to predicting its occurrence in the environment.

Metabolic Pathway

Metazachlor is a selective, pre-emergence herbicide used to control grasses and broadleaf weeds.[6] In soil and plants, it undergoes metabolic degradation. The primary pathway leading to the formation of Metazachlor ESA involves the substitution of the chlorine atom with glutathione, followed by a series of enzymatic cleavage and oxidation steps, ultimately resulting in the formation of the ethanesulfonic acid metabolite.[6]



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Caption: Metabolic degradation of Metazachlor to its primary ESA and OA metabolites.

Environmental Fate and Transport

The chemical properties of Metazachlor ESA sodium salt dictate its behavior in the environment, leading to its characterization as a persistent and mobile water contaminant.

Persistence

The parent compound, metazachlor, has a variable half-life in soil, ranging from approximately 13 to 78 days depending on soil type and environmental conditions.[7] The resulting ESA metabolite is significantly more persistent. While specific half-life data for Metazachlor ESA is limited, related studies on chloroacetamide metabolites suggest that it persists in the environment for extended periods, leading to its detection in water bodies long after the application of the parent herbicide.[8]

Mobility

The high water solubility and low octanol-water partition coefficient of Metazachlor ESA result in weak adsorption to soil particles and high mobility in the soil column. This is quantified by the soil organic carbon-water partitioning coefficient (Koc). While an experimental Koc value for Metazachlor ESA is not readily available, a low value is inferred from its physicochemical properties.[9] A low Koc indicates a low affinity for soil organic matter, meaning the compound is more likely to remain in the soil water phase and be transported via leaching into

groundwater or in runoff to surface waters.[9] This high mobility is the primary reason for its frequent detection in water monitoring programs.[8]

Ecotoxicological Profile

Assessing the potential risk of Metazachlor ESA to non-target organisms is a critical component of its environmental evaluation.

Aquatic Toxicity

A key finding is that the metabolites of metazachlor, including the ESA form, are significantly less toxic to aquatic organisms than the parent compound. Studies have shown the toxicity of Metazachlor ESA to be at least three orders of magnitude lower than that of metazachlor.

For context, the aquatic toxicity of the parent compound, metazachlor, is presented below:

Organism	Endpoint	Value (mg/L)	Source
Salmo gairdneri (Rainbow Trout)	96h LC ₅₀	4.0	[10]
Lepomis macrochirus (Bluegill Sunfish)	96h LC ₅₀	15	[10]
Daphnia magna (Water Flea)	48h EC ₅₀	Moderately toxic	[10]
Green Algae	96h EC ₅₀	1.63	[10]

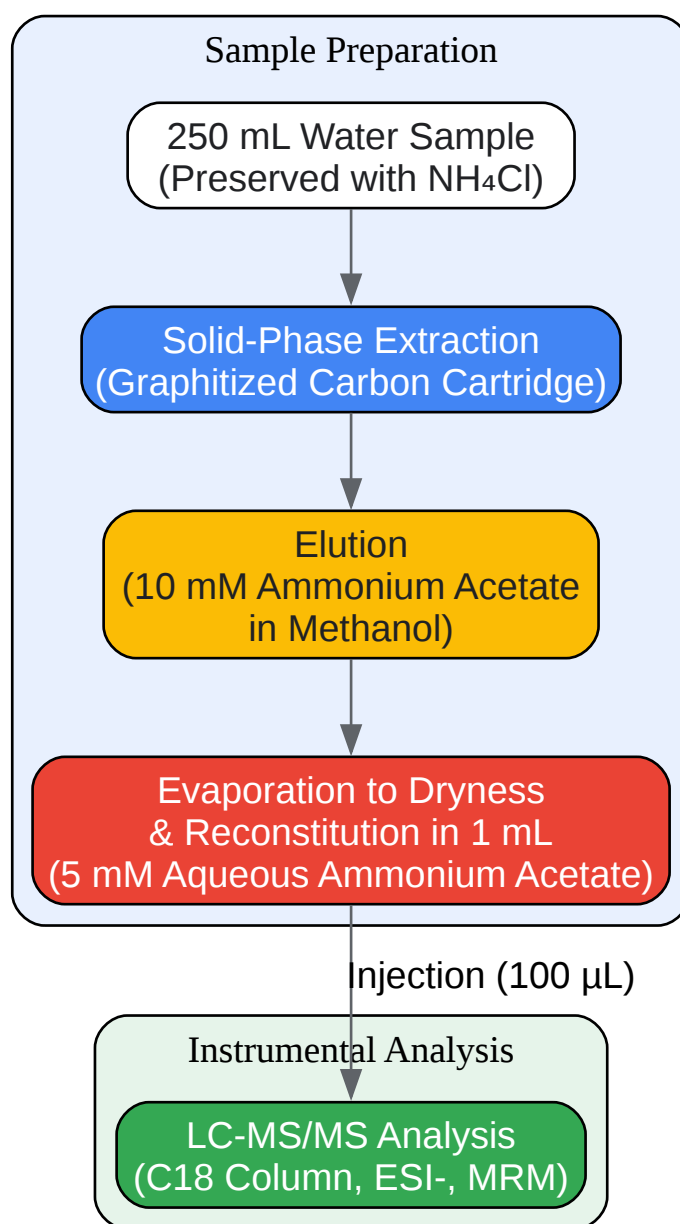
While the acute toxicity of Metazachlor ESA is low, its persistence and potential for long-term exposure in aquatic ecosystems warrant further investigation into potential chronic and sublethal effects on sensitive species.

Analytical Methodology

The reliable detection and quantification of Metazachlor ESA sodium salt in environmental matrices, particularly water, is essential for monitoring and regulatory purposes. The standard and most widely accepted method is U.S. Environmental Protection Agency (EPA) Method 535.
[\[11\]](#)[\[12\]](#)[\[13\]](#)

EPA Method 535: A Workflow Overview

This method utilizes solid-phase extraction (SPE) followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) to achieve the low detection limits required for drinking water analysis.[11][14]



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Caption: Workflow for the analysis of Metazachlor ESA in water by EPA Method 535.

Detailed Experimental Protocol (Based on EPA Method 535)

This protocol provides a step-by-step guide for the determination of Metazachlor ESA sodium salt in drinking water.

1. Sample Preparation and Preservation:

- Collect a 250 mL water sample in an amber glass bottle.
- Preserve the sample by adding ammonium chloride to a final concentration of 100 mg/L to dechlorinate the water.[\[13\]](#)
- Store samples at $\leq 6^{\circ}\text{C}$ and protect from light until extraction. Samples should be extracted within 14 days of collection.[\[14\]](#)

2. Solid-Phase Extraction (SPE):

- Use a solid-phase extraction cartridge containing 0.5 g of nonporous graphitized carbon.[\[13\]](#)
- Condition the cartridge by passing 20 mL of 10 mM ammonium acetate in methanol, followed by 30 mL of reagent water. Do not allow the cartridge to go dry.[\[11\]](#)
- Pass the 250 mL water sample through the conditioned cartridge at a flow rate of 10-15 mL/min.[\[12\]](#)
- After loading, rinse the cartridge with 5 mL of reagent water and dry it under vacuum for approximately 3 minutes.[\[11\]](#)

3. Elution and Concentration:

- Elute the analytes from the cartridge with 15 mL of 10 mM ammonium acetate in methanol, collecting the eluate in a concentrator tube.[\[11\]](#)
- Evaporate the eluate to dryness under a gentle stream of nitrogen in a water bath heated to 60-70°C.[\[12\]](#)
- Reconstitute the residue in 1 mL of 5 mM aqueous ammonium acetate.[\[13\]](#)

- Add an internal standard (e.g., Butachlor ESA) and transfer the final extract to an autosampler vial for analysis.[\[12\]](#)

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
 - Mobile Phase A: 5 mM aqueous ammonium acetate.
 - Mobile Phase B: Methanol.
 - Gradient: A suitable gradient program to separate Metazachlor ESA from other metabolites and matrix interferences.
 - Injection Volume: 100 μ L.[\[13\]](#)
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Electrospray Ionization in negative mode (ESI-).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor at least two transitions for quantification and confirmation to enhance selectivity and reduce the possibility of false positives.[\[12\]](#)

Conclusion

Metazachlor ESA sodium salt is a key environmental metabolite that serves as an important indicator of the impact of metazachlor herbicide use on water resources. Its high persistence and mobility lead to its widespread presence in groundwater and surface water. While exhibiting significantly lower acute toxicity than its parent compound, its environmental presence necessitates continued monitoring. The standardized analytical methodology provided by EPA Method 535 offers a robust and sensitive approach for the quantification of this compound, enabling accurate assessment of water quality and informing environmental management strategies. Further research into the chronic ecotoxicological effects and the

development of a comprehensive, publicly available dataset of its physicochemical properties would greatly benefit future risk assessments.

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